

An In-depth Technical Guide to the Safety of 1-Chloroundecane

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data for **1-Chloroundecane** (CAS No. 2473-03-2), also known as undecyl chloride. The information is compiled and presented to meet the needs of professionals in research and development who handle this chemical. The following sections detail its physical and chemical properties, hazard classifications, toxicological profile, and recommended safety protocols, supported by visualizations of hazard relationships and experimental workflows.

Section 1: Chemical and Physical Properties

1-Chloroundecane is a colorless to light yellow, clear liquid.[1] Its fundamental physical and chemical properties are crucial for understanding its behavior in a laboratory setting and for conducting a proper risk assessment.



Property	Value	Unit	Source(s)
Identifiers			
CAS Number	2473-03-2	-	[1][2][3]
Molecular Formula	C11H23Cl	-	[1][2][3]
Molecular Weight	190.75	g/mol	[1][2]
IUPAC Name	1-Chloroundecane	-	[1]
Synonyms	Undecyl chloride, n- Undecyl chloride	-	[1]
Physical Properties			
Appearance	Colorless to Light yellow clear liquid	-	[1]
Melting Point	-16.9	°C	[4]
Boiling Point	242	°C	[2][4]
Density	0.87	g/cm³	[2][4]
Refractive Index	1.4380 - 1.4410	-	[4]
Solubility & Partitioning			
Water Solubility	Insoluble	-	[5]
LogP (Octanol/Water Partition Coeff.)	Data not available	-	

Section 2: Hazard Identification and Classification

1-Chloroundecane is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are related to eye irritation, potential carcinogenicity, and environmental toxicity.[1][6]

GHS Hazard Classification



Hazard Class	Category	Source(s)
Eye Irritation	2	[1][6]
Carcinogenicity	2	[1][6]
Specific target organ toxicity – single exposure	3	[1][6]
Hazardous to the aquatic environment, short-term (Acute)	Acute 1	[1][6]

| Hazardous to the aquatic environment, long-term (Chronic) | Chronic 1 |[1][6] |

Hazard Statements (H-Statements)

Code	Statement	Source(s)
H319	Causes serious eye irritation.	[1][6]
H336	May cause drowsiness or dizziness.	[1][6][7]
H351	Suspected of causing cancer.	[1][6][7]
H400	Very toxic to aquatic life.	[1][6]

| H410 | Very toxic to aquatic life with long lasting effects. |[1][6][7] |

Precautionary Statements (P-Statements)



Code	Statement	Source(s)
P201	Obtain special instructions before use.	[6][8]
P202	Do not handle until all safety precautions have been read and understood.	[8]
P261	Avoid breathing mist or vapours.	[6][8]
P273	Avoid release to the environment.	[6][8]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[6][8]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1]
P308+P313	IF exposed or concerned: Get medical advice/attention.	[8]
P391	Collect spillage.	[8]
P405	Store locked up.	[1][9]

| P501 | Dispose of contents/container to an approved waste disposal plant. |[1][9] |

Section 3: Toxicological Information

The toxicological profile of **1-Chloroundecane** indicates specific target organ toxicity and potential carcinogenicity.[1][6] However, specific quantitative data on acute toxicity, such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%), are not readily available in the reviewed sources for **1-Chloroundecane**. For the related compound **1-Chlorododecane**, acute oral toxicity in rats was found to be low.[10]



- Acute Toxicity: No specific LD50 or LC50 values were found for **1-Chloroundecane**.
- Skin Corrosion/Irritation: While not a primary classified hazard, handling with gloves is recommended.[8]
- Serious Eye Damage/Irritation: Classified as causing serious eye irritation (Category 2).[1][6]
- Respiratory or Skin Sensitization: Data not available.
- Germ Cell Mutagenicity: Data not available.
- Carcinogenicity: Suspected of causing cancer (Category 2).[1][6]
- Reproductive Toxicity: Data not available.
- Specific Target Organ Toxicity (Single Exposure): May cause drowsiness or dizziness (Category 3).[1][6]
- Specific Target Organ Toxicity (Repeated Exposure): Data not available.
- Aspiration Hazard: Data not available.

Section 4: Ecotoxicological Information

- **1-Chloroundecane** is classified as very toxic to aquatic life, with long-lasting effects.[1][6] This necessitates stringent controls to prevent its release into the environment.
- Acute Aquatic Toxicity: Category 1 (Very toxic to aquatic life).[1][6]
- Chronic Aquatic Toxicity: Category 1 (Very toxic to aquatic life with long lasting effects).[1][6]
- Persistence and Degradability: The related compound 1-Chlorododecane was found to be readily biodegradable and is not expected to be persistent in the environment.[10]
- Bioaccumulative Potential: 1-Chlorododecane is expected to have a high bioaccumulation potential.[10]
- Mobility in Soil: 1-Chlorododecane is expected to have low mobility in soil.[10]



Section 5: Experimental Methodologies

Detailed experimental protocols for **1-Chloroundecane** are not provided in safety data sheets. However, the hazard classifications are typically based on standardized testing guidelines from organizations like the OECD (Organisation for Economic Co-operation and Development).

Acute Oral Toxicity (General Protocol - e.g., OECD Test Guideline 423) The acute oral toxicity of a substance is commonly determined to assess the potential for adverse effects from a single oral dose. The "Acute Toxic Class Method" (OECD 423) is a sequential testing procedure that uses a small number of animals to assign a GHS classification.

- Principle: A single dose of the substance is administered orally to a group of fasted animals (typically rodents).
- Procedure: The test proceeds in a stepwise manner using a limited number of animals at each step. The outcome of the first step (e.g., mortality or evident toxicity) determines the next step: either dosing at a lower concentration, dosing more animals at the same concentration, or stopping the test.
- Observation: Animals are observed for a period of up to 14 days for signs of toxicity and mortality. Body weight is recorded, and a gross necropsy is performed on all animals at the end of the observation period.
- Endpoint: The result is not a precise LD50 value but rather an assignment to a GHS acute toxicity hazard category based on the observed mortality at specific dose levels.

Serious Eye Irritation (General Protocol - e.g., OECD Test Guideline 405) This test evaluates the potential of a substance to cause irritation or damage to the eye.

- Principle: The test substance is applied in a single dose to the conjunctival sac of one eye of an experimental animal (historically, the albino rabbit). The other eye remains untreated and serves as a control.
- Procedure: After application, the eye is not washed for a specified period.
- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at specific intervals (e.g., 1, 24, 48, and 72 hours) after instillation. The severity of the lesions is

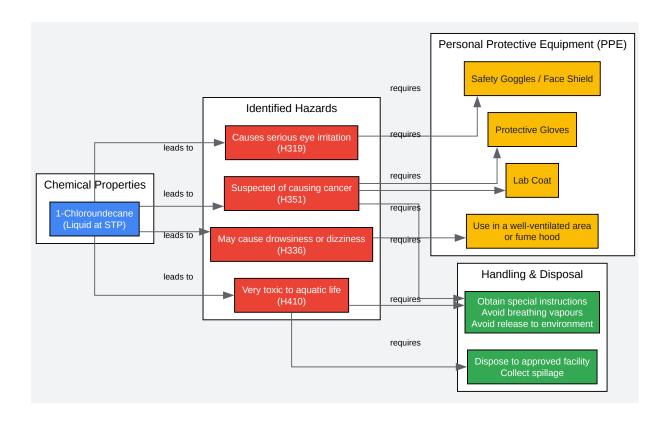


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 Endpoint: The substance is classified based on the severity, persistence, and reversibility of the observed eye lesions. In vitro alternatives to animal testing are now widely encouraged and used where validated.

Section 6: Hazard Relationship and Safety Workflow

Visualizations help to clarify the logical flow from chemical properties to hazards and the necessary safety responses.



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Caption: Logical flow from **1-Chloroundecane**'s properties to its hazards and required safety measures.



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Caption: Generalized workflow for an acute oral toxicity test (OECD Acute Toxic Class Method).

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